

Propaquizafop recovery and extraction from environmental samples

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Compound Focus: Propaquizafop

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Propaquizafop Analysis: Core Methodologies and Data

Propaquizafop is an aryloxyphenoxypropionate (FOP) herbicide widely used for grass weed control. Its analysis in complex matrices like soil requires robust extraction and detection methods to understand environmental fate and assess food safety risks [1] [2].

Sample Preparation and Extraction

The cornerstone of sample preparation is the **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by a clean-up step to remove co-extracted interferents.

- **For Soil Samples:**

- **Extraction:** Weigh 5-10 g of soil into a 50 mL centrifuge tube. Add 10 mL of acetonitrile and 2.5 mL of 0.2% formic acid (FA) in water. Shake the mixture for 30 minutes at 180 rpm [1].
- **Partitioning:** Add 2.0 g of NaCl, vortex for 1 minute, and centrifuge at 5000 rpm for 5 minutes to separate the organic (acetonitrile) layer [1].
- **Clean-up:** For complex matrices, a dispersive Solid-Phase Extraction (d-SPE) step using **C18 sorbent** is effective. An alternative for heavily pigmented or oily samples is a dual-layer SPE cartridge (e.g., Supelclean Ultra 2400) containing zirconia-coated silica (Z-Sep) and a specialized carbon sorbent, which removes pigments and fatty acids without retaining planar pesticides like hexachlorobenzene [3] [2].

- **For Water Samples:**

- **Extraction:** Transfer 1 mL of water sample into a 5 mL centrifuge tube. Add 2 mL of acetonitrile and 500 µL of 0.2% FA water. Vortex for 2 minutes. Add 1.0 g of NaCl, vortex for 1 minute, and centrifuge at 5000 rpm for 5 minutes [1].
- **Direct Injection:** For cleaner water samples like irrigation water, a large-volume direct injection (LVDI) can be used with UPLC-QTRAP-MS/MS, bypassing the need for extraction [4].

Instrumental Analysis

Liquid chromatography coupled to mass spectrometry (LC-MS) is the preferred technique due to its high sensitivity and selectivity.

- **Liquid Chromatography:**

- **Column:** Thermo BDS Hypersil C18 (250 mm × 4.6 mm, 5 µm) [1] or equivalent UHPLC C18 column.
- **Mobile Phase:** A simple isocratic elution with water and acetonitrile (20:80, v/v) at a flow rate of 1 mL/min can be used with UV detection [1]. For MS detection, a gradient elution with water and acetonitrile (both often modified with 0.1% formic acid or ammonium formate) is more common for optimal separation and ionization [5] [2].

- **Mass Spectrometry:**

- **Detection:** Both triple quadrupole (LC-MS/MS) and high-resolution accurate mass (HRAM) analyzers like Orbitrap are used [5] [2]. MS/MS provides high sensitivity in Multiple Reaction Monitoring (MRM) mode, while Orbitrap enables both targeted and retrospective screening for **propaquizafop** and its degradation products [2].
- **Ionization:** **Propaquizafop** and related compounds ionize well in **electrospray ionization (ESI) positive mode** [2].

The table below summarizes key performance data from published methods.

Table 1: Analytical Performance Data for Propaquizafop

Metric	Value / Range	Matrix	Method	Notes	Source
Recovery	87.56% - 103.56%	Soil	QuEChERS, LC-UV	Spiked at 1, 5, 10 µg/g	[1]

Metric	Value / Range	Matrix	Method	Notes	Source
Recovery	87.91% - 107.61%	Water	LLE, LC-UV	Spiked at 0.1, 1, 10 mg/L	[1]
Half-life (DT ₅₀)	1.41 - 7.75 days	Soil	-	Varies by soil type; see Table 2	[1]
Log P	4.78 (at 20°C, pH 7)	-	-	Indicates high lipophilicity	[1]
Water Solubility	0.63 mg/L (at 20°C)	-	-	Very low solubility	[1]
Adsorption	46.98% - 57.76%	Soil	Batch equilibrium	Freundlich model best fit	[1]

Table 2: Degradation Half-Lives of Propaquizafop in Different Soils

Soil Type	Location	Half-life (DT ₅₀)
LF fluvo-aquic soil	Langfang City	1.41 days
CS red loam	Changsha City	2.76 days
SX paddy soil	Shaoxing City	3.52 days
CC black soil	Changchun City	5.74 days
BS ginseng soil	Baishan City	7.75 days

Source: [1]. Note: Temperature was identified as the most influential factor on the degradation rate.

Experimental Protocol: Extraction from Soil

This protocol is adapted from methods used in recent studies [1] [2].

Materials and Reagents

- **Propaquizafop** analytical standard (e.g., purity >99%, Sigma-Aldrich)
- Acetonitrile (HPLC grade)
- Formic acid (ACS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- C18 d-SPE sorbent (e.g., 50 mg/mL)
- Soil sample (air-dried and sieved to <2 mm)
- Centrifuge tubes (50 mL, polypropylene)
- Vortex mixer and centrifuge
- Analytical balance

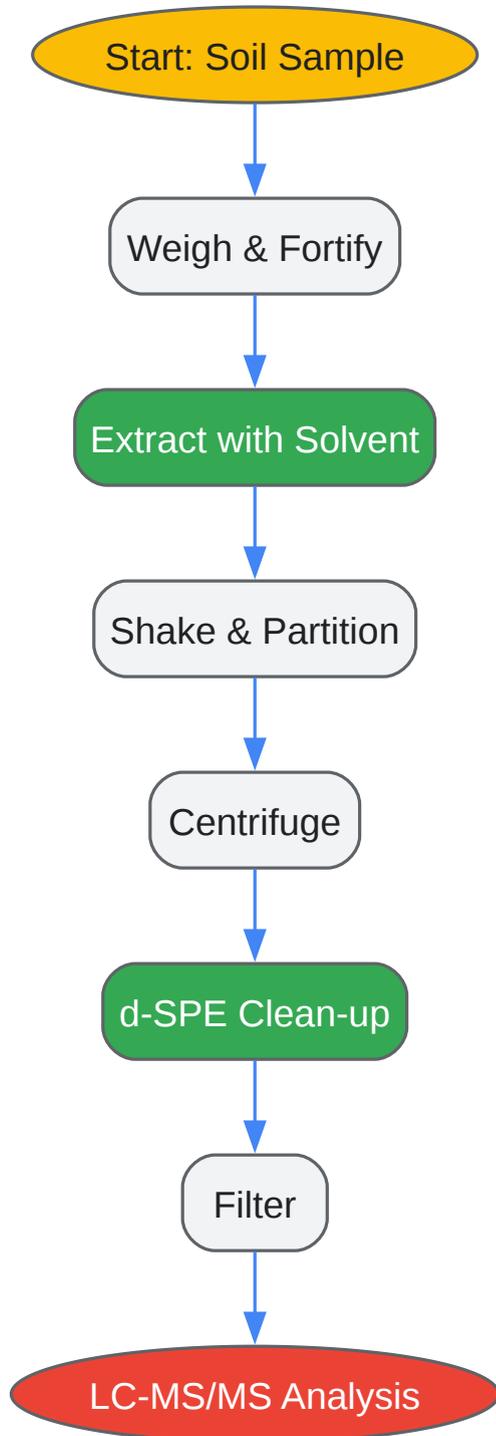
Procedure

- **Weighing:** Accurately weigh 10.0 ± 0.1 g of the processed soil sample into a 50 mL centrifuge tube.
- **Fortification (for recovery tests):** Spike the soil with an appropriate volume of **propaquizafop** standard solution to achieve the desired concentration.
- **Extraction:** Add 10 mL of acetonitrile and 2.5 mL of 0.2% formic acid in water to the tube.
- **Shaking:** Securely cap the tube and shake vigorously for 30 minutes using a mechanical shaker at 180 rpm.
- **Salting-out:** Add 2.0 g of NaCl to the tube. Vortex for 1 minute.
- **Centrifugation:** Centrifuge at 5000 rpm for 5 minutes to achieve phase separation.
- **Clean-up:** Transfer 1 mL of the upper acetonitrile extract to a 2 mL d-SPE tube containing 150 mg MgSO_4 and 50 mg C18. Vortex for 30 seconds and centrifuge.
- **Filtration:** Pass the final supernatant through a $0.22 \mu\text{m}$ nylon syringe filter into an LC vial for analysis.

Workflow Visualization

The following diagram illustrates the logical sequence of the analytical workflow for processing soil samples.

Propaquizafop Soil Analysis Workflow (760px)



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Key Considerations for Researchers

- **Degradation Products:** Monitor not just **propaquizafop** but also its key metabolites, including **quizalofop-p**, **6-chloroquinoxalin-2-ol (CHQ)**, and **(R)-2-(4-hydroxyphenoxy)propionic acid (PPA)**. These can appear in aged soil samples and are crucial for a complete dissipation study [5] [2].
- **Environmental Behavior:** **Propaquizafop** has **low mobility** in soil. It adsorbs strongly and remains in the top 0-5 cm layer, posing a low leaching risk to groundwater under normal conditions. Its degradation is highly dependent on soil type and temperature [1].
- **Matrix Effects:** For complex commodities like spices (e.g., turmeric), standard QuEChERS cleanup may be insufficient. Using enhanced clean-up sorbents like Z-Sep or dual-layer SPE cartridges is critical to reduce matrix effects and prevent instrument contamination [3].

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